

Application Notes and Protocols for Flow Cytometry Analysis Following NVP-BSK805 Treatment

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NVP-BSK805 trihydrochloride

Cat. No.: B15570939

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Introduction

NVP-BSK805 is a potent and selective, ATP-competitive inhibitor of Janus kinase 2 (JAK2), a non-receptor tyrosine kinase crucial for signal transduction of various cytokines and growth factors.[1][2][3] The JAK/STAT signaling pathway plays a pivotal role in cellular processes such as proliferation, differentiation, and apoptosis.[4] Dysregulation of this pathway is implicated in various malignancies, particularly myeloproliferative neoplasms where the JAK2(V617F) mutation is prevalent.[1] NVP-BSK805 has been demonstrated to effectively block the phosphorylation of STAT5, a key downstream target of JAK2, leading to the suppression of cell proliferation and the induction of apoptosis in cancer cells.[1][5][6]

Flow cytometry is a powerful technique for single-cell analysis, enabling the quantitative assessment of cellular responses to therapeutic agents.[7][8] This document provides detailed protocols for utilizing flow cytometry to analyze two key cellular events—apoptosis and cell cycle progression—in cancer cells following treatment with NVP-BSK805.

Mechanism of Action of NVP-BSK805

NVP-BSK805 exerts its biological effects by inhibiting the kinase activity of JAK2.[2] In normal cellular signaling, the binding of a cytokine to its receptor induces the activation of receptor-associated JAKs.[4] Activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins.[1][4] Subsequently, JAKs phosphorylate the STATs, which then dimerize, translocate to the nucleus, and regulate the transcription of target genes involved in cell survival and proliferation.[4][9] NVP-BSK805, by competing with ATP for the binding site on JAK2, prevents the phosphorylation and activation of downstream STAT proteins, thereby inhibiting these pro-survival signals and promoting apoptosis.[1][5]

Data Presentation

Table 1: In Vitro Inhibitory Activity of NVP-BSK805

Kinase	IC ₅₀ (nM)
JAK2 JH1	0.48[2][3]
JAK1 JH1	31.63[2][3]
JAK3 JH1	18.68[2][3]
TYK2 JH1	10.76[2][3]
Full-Length JAK2 (wild-type)	0.58[2]
Full-Length JAK2 (V617F)	0.56[2]

Table 2: Dose-Response of NVP-BSK805 on Apoptosis in Human Myeloma Cell Lines (48h Treatment)

Cell Line	NVP-BSK805 Concentration (μ M)	% Annexin V Positive Cells (Increase over DMSO control)
INA-6	2	30% [5]
INA-6	4	Not specified, but proliferation completely inhibited [5]
Other Myeloma Lines	2.6 - 6.8 (IC_{50} for growth inhibition)	Not specified [5]

Table 3: Effect of NVP-BSK805 on Cell Cycle Distribution in Esophageal Squamous Cell Carcinoma (ESCC) Cells (Pre-treatment for 4h, followed by 6-Gy radiation)

Cell Line	Treatment	% G0/G1 Phase	% S Phase	% G2/M Phase
KYSE-150	Control (Radiation only)	Not specified	Not specified	Not specified
KYSE-150	10 μ M NVP-BSK805 + Radiation	Increased	7.85 [10]	Increased
KYSE-150R	Control (Radiation only)	Not specified	Not specified	Not specified
KYSE-150R	10 μ M NVP-BSK805 + Radiation	Increased	8.7 [10]	Increased

Experimental Protocols

Protocol 1: Analysis of Apoptosis by Annexin V and Propidium Iodide (PI) Staining

This protocol details the induction and quantification of apoptosis in cultured cancer cells treated with NVP-BSK805 using flow cytometry.

Materials:

- NVP-BSK805 (prepare stock solution in DMSO)
- Appropriate cancer cell line (e.g., human myeloma cell line INA-6)
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- **Cell Seeding:** Seed cells in a 6-well plate at a density that will allow for logarithmic growth during the treatment period.
- **NVP-BSK805 Treatment:** The following day, treat the cells with various concentrations of NVP-BSK805 (e.g., 0.5, 1, 2, 5 μ M). Include a DMSO-treated vehicle control.
- **Incubation:** Incubate the cells for a desired time period (e.g., 24, 48 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Cell Harvesting:**
 - **Adherent cells:** Gently aspirate the culture medium (which may contain floating apoptotic cells) and save it. Wash the adherent cells with PBS and detach them using trypsin-EDTA. Combine the detached cells with the saved medium.
 - **Suspension cells:** Collect the cells directly from the culture vessel.

- **Washing:** Centrifuge the cell suspension at 300 x g for 5 minutes. Discard the supernatant and wash the cell pellet with ice-cold PBS. Centrifuge again.
- **Staining:**
 - Resuspend the cell pellet in 1X Annexin V Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension to a flow cytometry tube.
 - Add 5 μ L of FITC-conjugated Annexin V and 5 μ L of Propidium Iodide solution.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Annexin V Binding Buffer to each tube.
- **Flow Cytometry Analysis:** Analyze the samples on a flow cytometer within one hour. Use appropriate laser and filter settings for FITC (for Annexin V) and PI. Collect at least 10,000 events per sample.

Protocol 2: Cell Cycle Analysis by Propidium Iodide (PI) Staining

This protocol describes the analysis of cell cycle distribution in cancer cells treated with NVP-BSK805.

Materials:

- NVP-BSK805
- Appropriate cancer cell line (e.g., esophageal squamous cell carcinoma line KYSE-150)
- Complete cell culture medium
- PBS
- Ice-cold 70% ethanol

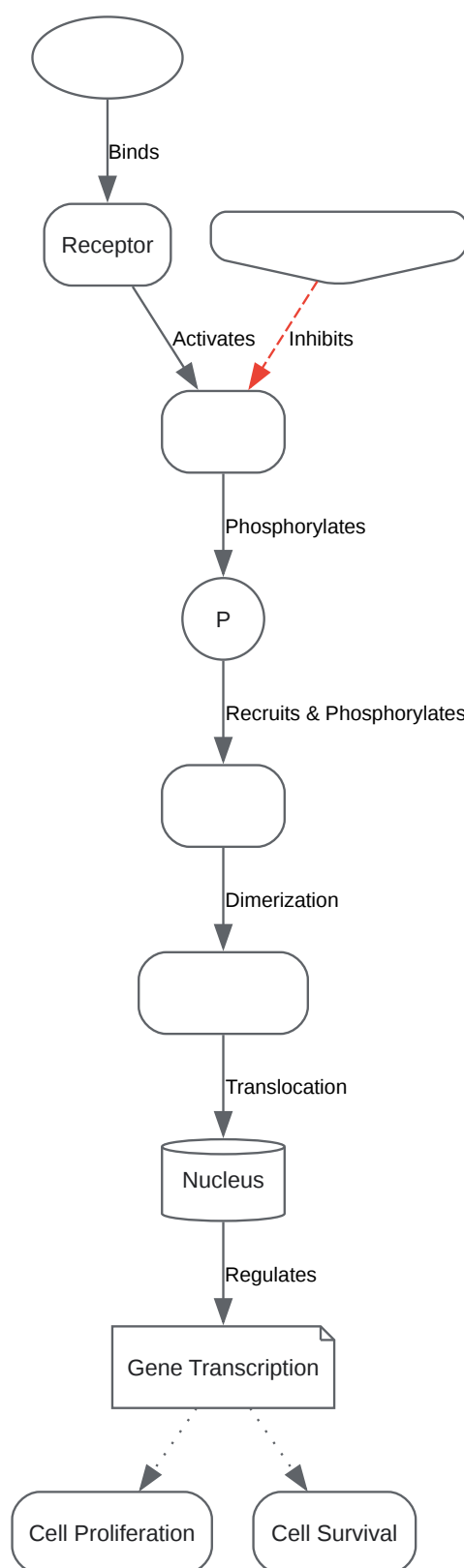
- PI staining solution (containing Propidium Iodide and RNase A)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment: Follow steps 1-3 from Protocol 1, using appropriate concentrations of NVP-BSK805 (e.g., 10 μ M) and incubation times.
 - Cell Harvesting: Harvest cells as described in step 4 of Protocol 1.
 - Fixation:
 - Wash the cells with PBS and centrifuge.
 - Resuspend the cell pellet in 500 μ L of cold PBS.
 - While gently vortexing, add 4.5 mL of ice-cold 70% ethanol dropwise to fix the cells.
 - Incubate the cells at -20°C for at least 2 hours (or overnight).
 - Staining:
 - Centrifuge the fixed cells at 500 x g for 5 minutes and discard the ethanol.
 - Wash the cell pellet with PBS and centrifuge again.
 - Resuspend the cell pellet in 500 μ L of PI staining solution.
 - Incubate for 30 minutes at room temperature in the dark.
 - Flow Cytometry Analysis: Analyze the samples on a flow cytometer. Use a 488 nm laser for excitation and detect PI fluorescence in the appropriate channel. Analyze the data using cell cycle analysis software to determine the percentage of cells in G0/G1, S, and G2/M phases.
- [\[11\]](#)

Visualizations





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